

# Microstructure Evolution of As-Cast Titanium Aluminide: An In-depth Technical Guide

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## Compound of Interest

Compound Name: *Titanium aluminide*

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## Abstract

This technical guide provides a comprehensive overview of the microstructure evolution of as-cast **titanium aluminide** (TiAl) alloys. It is intended for researchers, scientists, and materials engineers working on the development and processing of these advanced intermetallic materials. This document details the solidification pathways, subsequent solid-state phase transformations, and the influence of post-casting heat treatments on the final microstructure. Quantitative data from various studies are summarized in tabular format to facilitate comparison. Detailed experimental protocols for casting and microstructural characterization are also provided. Furthermore, signaling pathways, experimental workflows, and logical relationships are visualized using Graphviz diagrams to offer a clear and concise understanding of the core concepts.

## Introduction

**Titanium aluminide** alloys, particularly those based on the gamma ( $\gamma$ -TiAl) phase, are prominent candidates for high-temperature structural applications in the aerospace and automotive industries due to their low density, high specific strength, and good creep resistance at elevated temperatures. The mechanical properties of TiAl alloys are intrinsically linked to their microstructure, which is established during casting and can be subsequently tailored through heat treatments. The as-cast microstructure, however, often exhibits chemical segregation and coarse grain structures, which can be detrimental to mechanical performance. A thorough understanding of the microstructural evolution from the molten state is therefore crucial for optimizing the properties of these alloys.

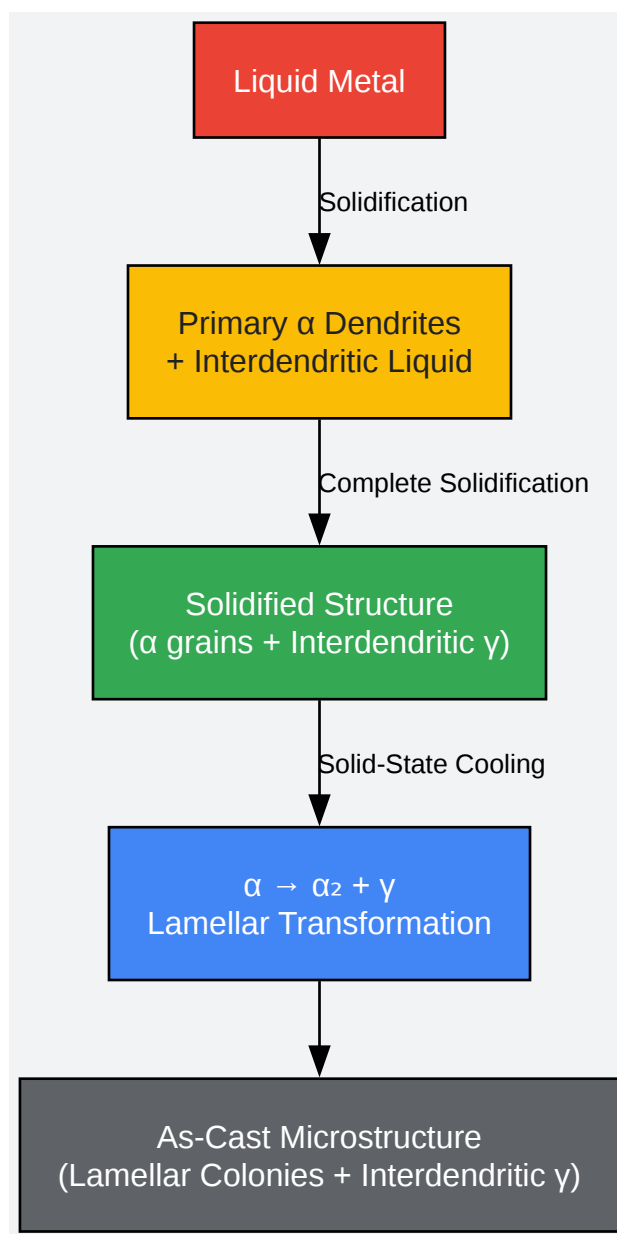
This guide explores the fundamental aspects of the solidification and subsequent phase transformations in as-cast TiAl alloys. It covers the initial dendritic solidification, the formation of lamellar structures, and the influence of alloying elements and cooling rates. The effects of various heat treatment strategies, including homogenization and hot isostatic pressing (HIP), on refining the as-cast microstructure and enhancing mechanical properties are also discussed in detail.

## Solidification Pathway and Phase Transformations

The solidification of  $\gamma$ -TiAl alloys is a complex process involving several phase transformations. The exact sequence is highly dependent on the alloy composition, particularly the aluminum content, and the cooling rate. For hypoperitectic alloys, which are of significant commercial interest, the solidification typically proceeds through the primary formation of the disordered hexagonal close-packed (hcp)  $\alpha$ -phase or the body-centered cubic (bcc)  $\beta$ -phase, followed by a series of solid-state transformations.

A common solidification pathway for many TiAl alloys involves the initial formation of primary  $\alpha$  dendrites from the liquid phase.<sup>[1][2]</sup> As the alloy cools, these dendrites grow and a  $\gamma$ -phase forms in the interdendritic regions.<sup>[1][2]</sup> Upon further cooling, the primary  $\alpha$ -phase undergoes a solid-state transformation to a lamellar structure composed of alternating platelets of the ordered hexagonal  $\alpha_2$ -phase ( $\text{Ti}_3\text{Al}$ ) and the tetragonal  $\gamma$ -phase (TiAl).<sup>[1][2]</sup> This lamellar structure is a hallmark of many as-cast and heat-treated TiAl alloys and plays a critical role in determining their mechanical properties.

The following diagram illustrates a typical solidification pathway for a hypoperitectic TiAl alloy.



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**Figure 1:** Solidification pathway of a typical hypoperitectic TiAl alloy.

## Quantitative Microstructural Data

The microstructure of as-cast and heat-treated TiAl alloys can be quantified by several parameters, including the volume fraction of different phases, lamellar colony size, and interlamellar spacing. These parameters are strongly influenced by the alloy composition and processing conditions and, in turn, have a significant impact on the mechanical properties. The following tables summarize quantitative data from various studies on different TiAl alloys.

Alloy Composition (at.%)	Condition	Lamellar Colony Size (μm)	Interlamellar Spacing (μm)	Reference
Ti-46.36Al-2.01Cr-2.05Nb	As-cast	421.51	1.25	<a href="#">[2]</a>
Ti-47.01Al-2.09Nb-2.02Cr	As-cast	561.03	1.54	<a href="#">[2]</a>
Ti-47Al-2Cr-2Nb	As-HIPed + HT (1310°C)	~150 (edge), ~100 (center)	1-3	<a href="#">[3]</a>
Ti-47Al-2Cr-2Nb	As-HIPed + HT (1185°C)	~138 (edge), ~80 (center)	> 3	<a href="#">[3]</a>

Table 1: Microstructural Parameters of As-Cast and Heat-Treated TiAl Alloys.

Alloy Composition (at.%)	Condition	Yield Strength (MPa)	Ultimate Tensile Strength (MPa)	Elongation (%)	Reference
Ti-47Al-2Cr-2Nb	As-HIPed + HT (1310°C)	~550	~650	~1.2	<a href="#">[3]</a>
Ti-47Al-2Cr-2Nb	As-HIPed + HT (1185°C)	~550	~620	~0.5	<a href="#">[3]</a>
Ti-46Al-1Cr-2V	As-cast	-	-	0.62	<a href="#">[4]</a>
Ti-46Al-1Cr-2V	Cyclic Heat Treated	-	-	1.52	<a href="#">[4]</a>
Ti-48Al-2Cr-2Nb	As-cast	482	-	0.3	<a href="#">[5]</a>
Ti-48Al-2Cr-2Nb	Heat Treated	650	-	0.71	<a href="#">[5]</a>

Table 2: Mechanical Properties of As-Cast and Heat-Treated TiAl Alloys.

## Experimental Protocols

### Alloy Preparation: Vacuum Arc Melting

A common method for producing TiAl alloys in a research setting is vacuum arc melting. This technique helps to minimize contamination from atmospheric gases.

- **Raw Materials:** High-purity titanium (99.9%), aluminum (99.99%), and other alloying elements are weighed to the desired atomic percentages.
- **Chamber Preparation:** The raw materials are placed in a water-cooled copper crucible inside a vacuum chamber. The chamber is then evacuated to a high vacuum (typically  $< 10^{-4}$  mbar) and backfilled with high-purity argon gas. This process is often repeated multiple times to ensure a clean atmosphere.
- **Melting:** A non-consumable tungsten electrode is used to strike an arc with the raw materials, causing them to melt. The molten alloy is kept in the liquid state for a period to ensure homogeneity.
- **Ingot Casting:** The molten alloy is then allowed to solidify in the copper crucible. To further improve homogeneity, the resulting ingot is typically flipped and remelted several times.

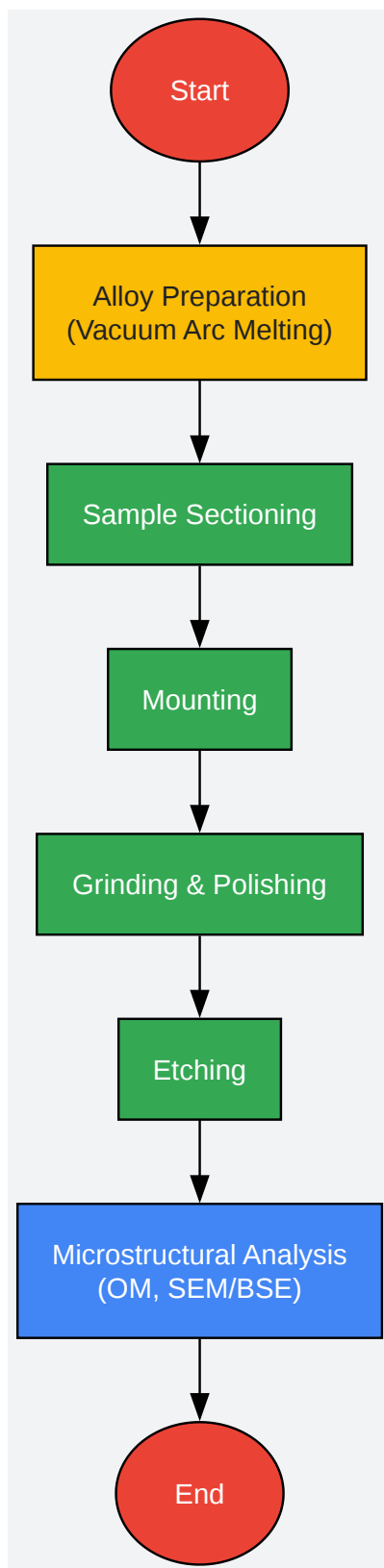
### Microstructural Characterization

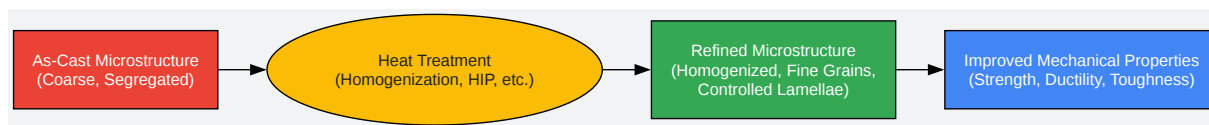
- **Sample Preparation:** The as-cast ingots are sectioned using a slow-speed diamond saw to minimize deformation. The sectioned samples are then mounted in a conductive resin.
- **Grinding and Polishing:** The mounted samples are ground using a series of silicon carbide papers with decreasing grit size (e.g., 240, 400, 600, 800, 1200 grit). Subsequently, they are polished using diamond suspensions (e.g., 6  $\mu\text{m}$ , 3  $\mu\text{m}$ , 1  $\mu\text{m}$ ) to achieve a mirror-like surface finish. A final polishing step with a colloidal silica suspension may be used to remove any remaining fine scratches.
- **Etching:** To reveal the microstructure, the polished samples are etched with a suitable reagent, such as Kroll's reagent (e.g., 2% HF, 6% HNO<sub>3</sub>, 92% H<sub>2</sub>O) or a modified Kroll's

reagent. The etching time is critical and needs to be carefully controlled to avoid over-etching.

- Microscopy: The etched microstructures are then examined using optical microscopy (OM) and scanning electron microscopy (SEM). SEM in backscattered electron (BSE) mode is particularly useful for distinguishing between the different phases based on atomic number contrast (heavier elements appear brighter).

The following diagram illustrates a typical experimental workflow for the preparation and characterization of as-cast TiAl alloys.





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